

Technical Guide: endo-BCN-PNP-Carbonate Solubility & Application[1]

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Compound of Interest

Compound Name: *endo-BCN-PNP-carbonate*

Cat. No.: *B11928667*

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Executive Summary

endo-BCN-PNP-carbonate (CAS: 1263166-91-1) is a high-performance heterobifunctional linker used in bioorthogonal chemistry.[1][2] It features two distinct reactive centers:[2]

- endo-BCN (Bicyclo[6.1.0]non-4-yne): A strained alkyne for Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC), enabling copper-free click chemistry.
- PNP-Carbonate (p-Nitrophenyl Carbonate): An activated carbonate ester that reacts selectively with primary amines () to form stable carbamate linkages.

This guide provides a definitive solubility profile and handling protocol for researchers. Unlike NHS esters, the PNP-carbonate moiety offers distinct hydrolytic stability advantages, yet it requires precise solvent management to prevent premature degradation or precipitation during bioconjugation.

Physicochemical Profile

Property	Detail
Chemical Name	((1R,8S,9S)-Bicyclo[6.1.0]non-4-yn-9-yl)methyl (4-nitrophenyl) carbonate
Common Name	endo-BCN-PNP-carbonate; endo-BCN-O-PNB
CAS Number	1263166-91-1
Molecular Weight	315.32 g/mol
Appearance	White to off-white solid
Reactive Groups	Strained Alkyne (SPAAC), Activated Carbonate (Amine-reactive)
Leaving Group	p-Nitrophenol (Yellow upon release)
Storage	-20°C, Desiccated, Protected from light

Solubility Matrix & Solvent Selection

The solubility of **endo-BCN-PNP-carbonate** is driven by its lipophilic bicyclic core and the aromatic PNP group. It is insoluble in pure water and requires organic co-solvents for aqueous bioconjugation.

Primary Solvent Compatibility

Data synthesized from standard bioconjugation protocols and physicochemical properties.

Solvent Class	Solvent	Solubility Rating	Application Notes
Polar Aprotic	DMSO (Dimethyl sulfoxide)	Excellent (>50 mM)	Preferred. Standard for stock solutions. High boiling point; difficult to remove by evaporation.
Polar Aprotic	DMF (Dimethylformamide)	Excellent (>50 mM)	Preferred. Standard for stock solutions. Easier to remove than DMSO but can degrade proteins if concentration is too high.
Organic	DCM (Dichloromethane)	Good	Suitable for synthetic organic chemistry steps; not for protein conjugation.
Organic	THF (Tetrahydrofuran)	Good	Useful for polymer conjugation; watch for peroxide formation.
Organic	MeCN (Acetonitrile)	Good	Common in HPLC workflows; can precipitate proteins at high % v/v.
Protic	MeOH / EtOH	Moderate	Avoid. Risk of transesterification (solvolysis) of the active carbonate.

Aqueous

Water / Buffer

Poor / Insoluble

Requires Co-solvent.
Must be dissolved in
DMSO/DMF first, then
diluted into buffer
(typically <10% v/v
organic).

Experimental Protocols

Protocol A: Preparation of Stock Solution (10 mM - 50 mM)

Objective: Create a stable, anhydrous stock solution for immediate use.

Materials:

- **endo-BCN-PNP-carbonate** (Solid)[3][1][2]
- Anhydrous DMSO or DMF (High purity, amine-free)
- Desiccator

Step-by-Step:

- Equilibration: Remove the product vial from -20°C storage and let it warm to room temperature (approx. 20-30 mins) before opening.
 - Why? Opening a cold vial causes atmospheric moisture to condense on the solid, triggering hydrolysis.
- Calculation: Calculate the volume of solvent required.
 - Example: For 10 mg of reagent (MW 315.32), add 3.17 mL of solvent for a 10 mM solution.
- Dissolution: Add anhydrous DMSO or DMF. Vortex gently until the white solid is completely dissolved.

- Storage: Use immediately. If storage is necessary, aliquot into single-use vials, purge with inert gas (Argon/Nitrogen), and freeze at -20°C.
 - Caution: Do not store diluted aqueous mixtures.

Protocol B: Aqueous Bioconjugation (Protein Labeling)

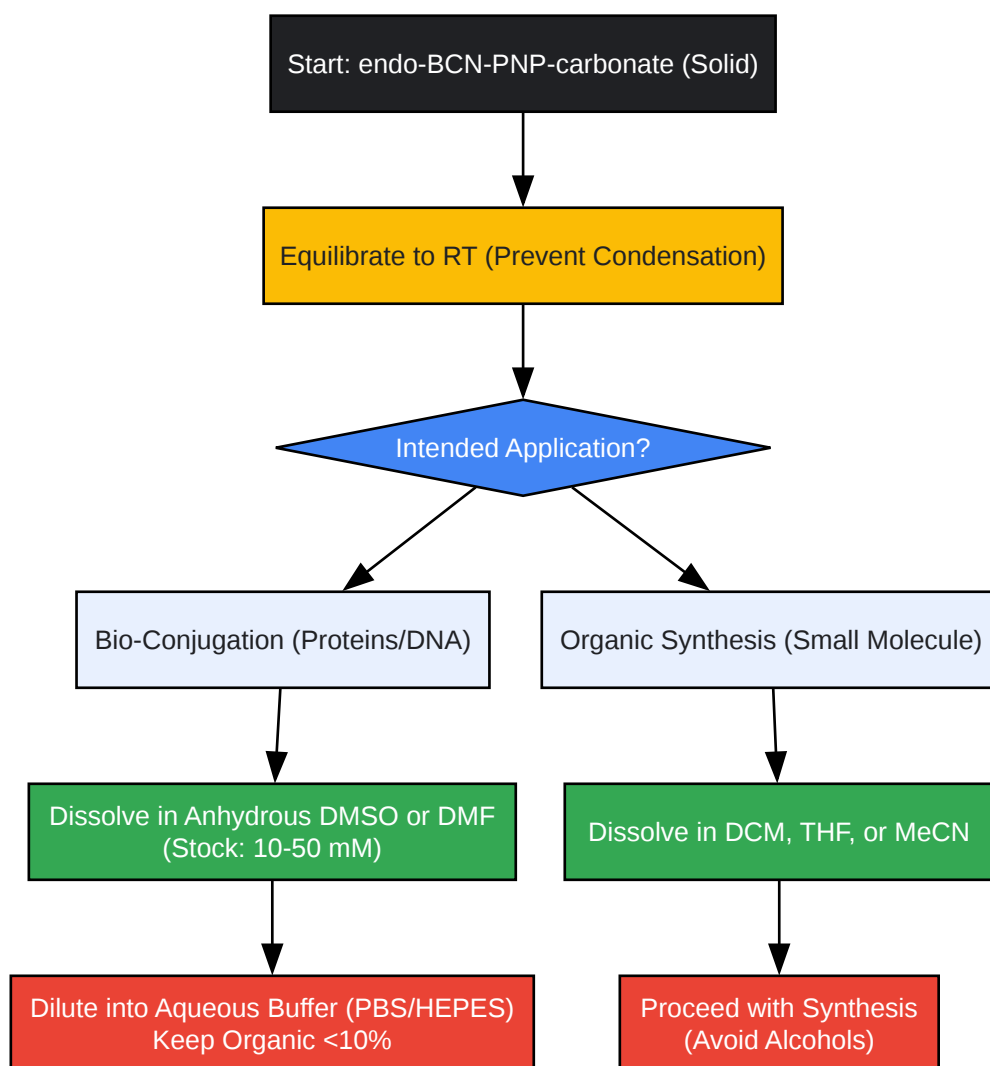
Objective: Conjugate endo-BCN to a protein via lysine residues.

- Buffer Prep: Prepare protein in a non-amine buffer (e.g., PBS, HEPES, pH 7.5–8.5).
 - Critical: Avoid Tris or Glycine buffers, as they contain primary amines that will scavenge the reagent.
- Reagent Addition: Add the DMSO/DMF stock solution to the protein.
 - Ratio: Typically 5–20 molar excess of reagent over protein.
 - Solvent Limit: Keep final DMSO/DMF concentration $\leq 10\%$ (v/v) to prevent protein denaturation.
- Incubation: React for 2–4 hours at Room Temperature or 4°C overnight.
- Monitoring: The reaction releases p-nitrophenol. In basic buffers (pH > 8), the solution may turn slightly yellow (), indicating successful hydrolysis/reaction.
- Purification: Remove excess reagent and p-nitrophenol byproduct via desalting column (e.g., PD-10) or dialysis.

Visualizations

Diagram 1: Solubility & Preparation Logic

This decision tree guides the researcher through solvent selection based on the intended application.

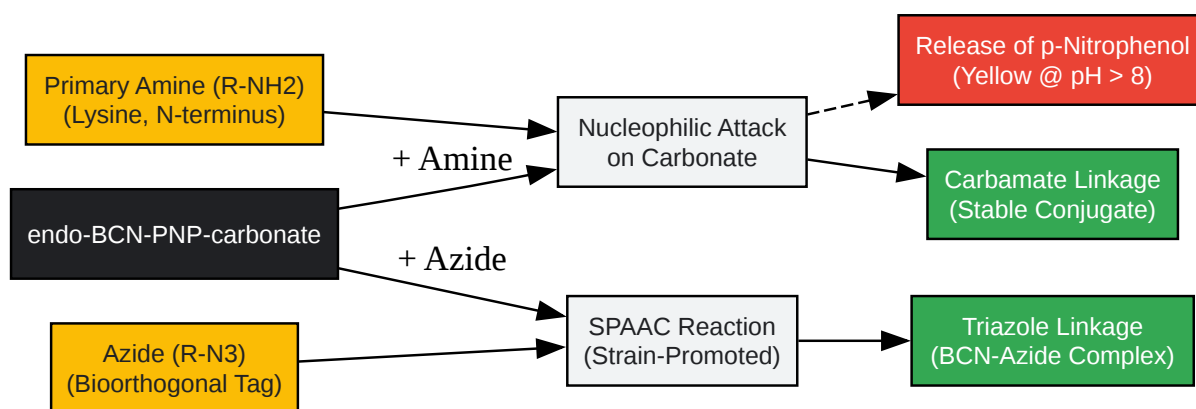


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Caption: Workflow for solvent selection. For biological applications, an anhydrous organic stock is mandatory before aqueous dilution.

Diagram 2: Reaction Mechanism Pathways

This illustrates the dual-reactivity of the molecule.



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Caption: Dual-reactivity pathway. The PNP carbonate reacts with amines (top), while the BCN ring reacts with azides (bottom).

Troubleshooting & Stability

Issue	Cause	Solution
Precipitation upon dilution	Reagent is hydrophobic; rapid addition to water causes crashing out.	Add the stock solution slowly while vortexing. Ensure organic co-solvent is 5-10%.
Yellow solution immediately	Hydrolysis of PNP group.	Check solvent quality. Use anhydrous DMSO/DMF.[2][4] Ensure buffer pH is not > 9.0.
Low Conjugation Yield	Competition from buffer amines.	CRITICAL: Ensure buffer is Tris-free and Glycine-free. Use PBS, HEPES, or Borate.
Incomplete Dissolution	Stock concentration too high.	Sonicate briefly (avoid heat). Lower stock concentration to 10 mM.

References

- BroadPharm.**endo-BCN-PNP-carbonate** Product Sheet (BP-20506).[1][5] Retrieved from

- MedKoo Biosciences.BCN-PNP (ENDO) Technical Data (CAS# 1263166-91-1).[3][1][5]
Retrieved from
- Conju-Probe.BCN-PNP (exo) and Linker Chemistry. (Note: Protocol similarity for endo/exo variants). Retrieved from
- PubChem.endo-BCN-O-PNB (Compound Summary). National Library of Medicine. Retrieved from
- BenchChem.Protocols for Molar Excess Calculations in endo-BCN Reactions. Retrieved from

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Sources

- 1. endo-BCN-O-PNB | C₁₇H₁₇NO₅ | CID 77078536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. endo-BCN-PNP carbonate, CAS 1263166-91-1 | AxisPharm [axispharm.com]
- 3. medkoo.com [medkoo.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. endo-BCN-PNP-carbonate, 1263166-91-1 | BroadPharm [broadpharm.com]
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